

Ammonium Persulfate: A Technical Overview of its Core Chemical Properties

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Compound of Interest

Compound Name: Ammonium persulfate

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This technical guide provides a concise yet in-depth overview of the fundamental chemical properties of **ammonium persulfate**, a compound widely utilized in various scientific and industrial applications. This document focuses on its molecular weight and chemical formula, presenting the information in a clear and accessible format for technical audiences.

Core Chemical Data

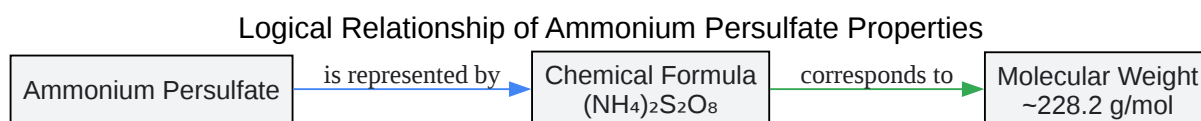
Ammonium persulfate is an inorganic compound that serves as a powerful oxidizing agent.^[1] It is frequently employed as an initiator for polymerization reactions, an etchant in printed circuit board manufacturing, and as a bleaching and cleaning agent.^{[1][2]} The compound is a colorless to white crystalline solid that is highly soluble in water.^{[1][2]}

The fundamental chemical identifiers for **ammonium persulfate** are summarized in the table below for easy reference and comparison.

Parameter	Value
Chemical Name	Ammonium Persulfate
Alternate Names	Ammonium Peroxydisulfate[2]
Chemical Formula	(NH ₄) ₂ S ₂ O ₈ [1][2][3]
Extended Chemical Formula	H ₈ N ₂ O ₈ S ₂ [3][4]
Molecular Weight	228.18 g/mol [1][2]
Alternate Molecular Weight	228.202 g/mol [4]
Alternate Molecular Weight	228.21 g/mol [3]

Logical Relationship of Chemical Properties

The relationship between the common name, chemical formula, and molecular weight of **ammonium persulfate** is a fundamental concept in chemistry. The following diagram illustrates this logical connection, providing a visual representation of how these core identifiers are related.



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Caption: Logical flow from chemical name to formula and molecular weight.

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References

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